

# Application Notes and Protocols for BH-iaa

## Stock Solution Preparation

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### Compound of Interest

Compound Name: BH-iaa

Cat. No.: B606062

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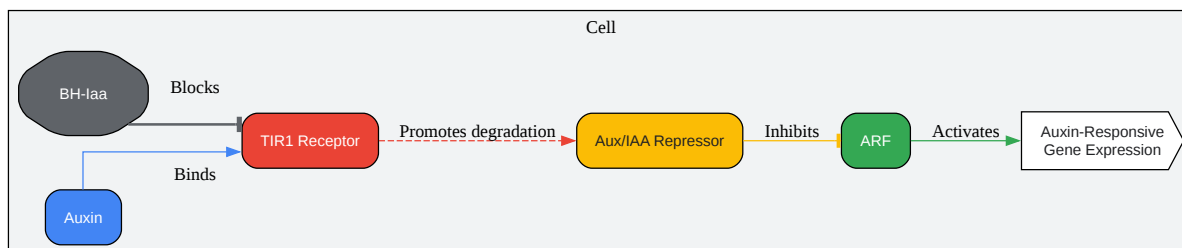
This document provides a detailed guide for the dissolution and preparation of stock solutions of **BH-iaa**, a potent antagonist of auxin signaling.

## Introduction to BH-iaa

**BH-iaa** is a synthetic molecule that acts as a specific antagonist of the TIR1-mediated auxin signaling pathway. By blocking this pathway, **BH-iaa** can induce effects such as the transition from the mitotic cycle to the endocycle in plant cells. Its targeted action makes it a valuable tool for studying auxin-related physiological processes and for potential applications in drug development.

## Signaling Pathway of TIR1-mediated Auxin Signaling

The following diagram illustrates the simplified signaling pathway inhibited by **BH-iaa**.



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**Figure 1:** Simplified TIR1-mediated auxin signaling pathway and the inhibitory action of **BH-iaa**.

## Physicochemical Properties and Storage

A summary of the key properties of **BH-iaa** is provided below.

| Property           | Value   |
|--------------------|---|
| Molecular Formula  | C <sub>21</sub> H <sub>30</sub> N <sub>2</sub> O <sub>4</sub> |
| Molecular Weight   | 374.47 g/mol  |
| Appearance         | Solid   |
| Primary Solvent    | Dimethyl sulfoxide (DMSO)[1]                                  |
| Powder Storage     | -20°C for up to 3 years, 4°C for up to 2 years[2]             |
| In-Solvent Storage | -80°C for up to 6 months, -20°C for up to 1 month[2]          |

## Experimental Protocols

### Materials and Equipment

- **BH-1aa** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

## Protocol for Preparing a 10 mM **BH-1aa** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for further dilutions.

- Preparation: Before starting, ensure all equipment is clean and dry. Work in a fume hood or a well-ventilated area.
- Weighing **BH-1aa**: Accurately weigh out a desired amount of **BH-1aa** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.745 mg of **BH-1aa**.
- Dissolution:
  - Add the weighed **BH-1aa** powder to a microcentrifuge tube or an amber vial.
  - Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
  - Vortex the solution until the **BH-1aa** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C as indicated in the table above.

## Molarity Calculator for Custom Stock Solutions

To prepare a stock solution of a specific molarity, use the following formula:

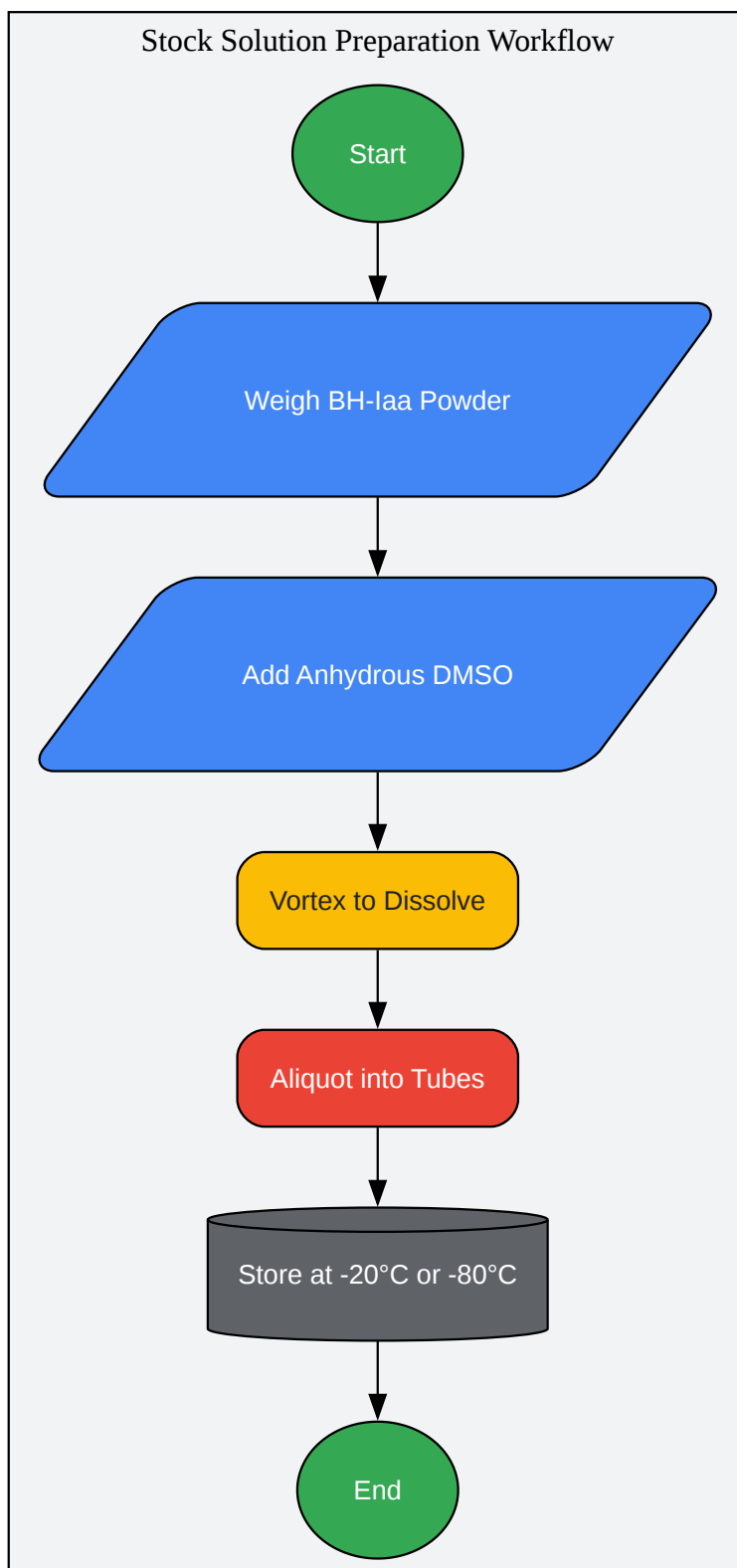
$$\text{Mass (mg)} = \text{Desired Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

| Desired Molarity (mM) | Volume of DMSO for 1 mg BH-laa (μL) | Volume of DMSO for 5 mg BH-laa (mL) |
|-----------------------|-------------------------------------|-------------------------------------|
| 1                     | 2670.4                              | 13.35                               |
| 5                     | 534.1                               | 2.67                                |
| 10                    | 267.0                               | 1.34                                |
| 20                    | 133.5                               | 0.67                                |

Note: The molecular weight used for these calculations is 374.47 g/mol .

## Experimental Workflow

The following diagram outlines the general workflow for preparing a **BH-laa** stock solution.



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**Figure 2:** Workflow for the preparation of a **BH-1aa** stock solution.

## Safety Precautions

- Handle **BH-iaa** powder in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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## References

- 1. BH-IAA Supplier | CAS 1020201-82-4| Auxin Antagonist| AOBIIOUS [aobious.com]
- 2. BH-IAA | auxin antagonist | CAS# 1020201-82-4 | InvivoChem [invivochem.com]
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